

# Technical Support Center: Optimizing Limits of Detection (LOD) for PCB 87

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## Compound of Interest

Compound Name: 2,2',3,4,5'-Pentachlorobiphenyl

CAS No.: 38380-02-8

Cat. No.: B1596334

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Topic: Lowering Limits of Detection (LOD) for PCB 87 (2,2',3,4,5'-Pentachlorobiphenyl) Role: Senior Application Scientist System Status: Operational

## Executive Summary & Strategic Overview

Welcome to the Advanced Applications Support Center. You are likely here because standard environmental screening methods (like EPA 8082A) are failing to detect PCB 87 at the picogram/liter (pg/L) or picogram/gram (pg/g) levels required for modern risk assessment or TMDL (Total Maximum Daily Load) studies.

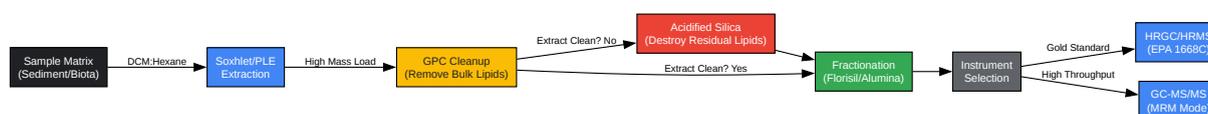
The Core Challenge: PCB 87 is a pentachlorobiphenyl. In standard environmental matrices, it faces two primary adversaries:

- **Chromatographic Co-elution:** On the industry-standard 5% phenyl columns (e.g., DB-5ms), PCB 87 frequently co-elutes with PCB 115 and occasionally PCB 90/101, masking its signal.
- **Matrix Noise:** Lipids in biota and sulfur in sediments elevate the baseline, burying the low-abundance PCB 87 signal.

To lower your LOD, we must move from "screening" logic to "definitive" logic using Isotope Dilution High-Resolution Mass Spectrometry (HRGC/HRMS) or Triple Quadrupole (GC-MS/MS).

## The Optimization Workflow (Visualized)

The following logic gate illustrates the critical decision points required to strip away matrix interference and isolate PCB 87.



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Figure 1: Step-by-step cleanup and instrumentation logic for ultra-trace PCB analysis.

## Module 1: Sample Preparation (The "Noise" Problem)

You cannot detect what is buried in noise. For PCB 87, specifically in biological tissue or complex sediment, standard cleanup is insufficient.

### Protocol: Aggressive Lipid Destruction

Why: Lipids cause source fouling in MS, leading to rapid loss of sensitivity. Standard: EPA Method 1668C requires rigorous cleanup.<sup>[1][2]</sup>

- Macro-Concentration (GPC): If your sample contains >1% lipid (fish tissue, blubber), you must use Gel Permeation Chromatography (GPC).
  - Mechanism:<sup>[2]</sup> Size exclusion separates high-molecular-weight lipids from the smaller PCB 87 molecules.
- Micro-Polishing (Acid Silica):
  - The Trick: Use 44% sulfuric acid-impregnated silica gel.

- Procedure: Pass the GPC eluate through a column packed with acid silica. The acid chars and retains oxidizable lipids that GPC missed. PCB 87 (chemically stable) passes through untouched.
- Caution: Do not use this if you are also analyzing acid-labile pesticides (e.g., dieldrin), but for PCBs, it is safe.

## Troubleshooting Q&A

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*Q: My internal standard recovery for PCB 87L (*

*-PCB 87) is below 25%. What happened? A: This usually indicates matrix suppression in the ion source or loss during evaporation.*

- *Check 1: Did you evaporate the solvent to complete dryness? Never do this. PCBs are semi-volatile. Stop at 10-20*

*L.*

- *Check 2: If the extract was yellow/dark, the acid silica capacity was exceeded. Repeat the acid silica step until the eluate is clear.*
- 

## Module 2: Chromatographic Resolution (The "Separation" Problem)

PCB 87 is notoriously difficult to resolve on standard phases.

### The Co-Elution Trap

On a standard 5% Phenyl Methyl Siloxane column (e.g., DB-5, ZB-5, HP-5), PCB 87 co-elutes with PCB 115.

- Consequence: Your reported concentration for PCB 87 will be biased high (sum of 87 + 115).

## Solution: Column Selection

Column Phase	PCB 87 Status	Recommendation
DB-5ms / ZB-5	Co-elutes w/ PCB 115	Screening Only. Do not use for definitive low-level quantification of 87.
SPB-Octyl	Resolves 87 from 115	Recommended Primary. Excellent shape for pentas.
DB-XLB	Resolves 87 from 115	Recommended Secondary. Alternative selectivity.
HT-8	Partial overlap	Use with caution.



*Tech Tip: If you are restricted to a DB-5 column, you cannot report PCB 87 as a unique congener. You must report it as "PCB 87/115 co-elution" unless you use MS/MS transitions that might distinguish them (difficult as both are pentas).*

## Module 3: Instrumentation & Detection (The "Signal" Problem)

To achieve LODs in the pg/L range, Electron Capture Detectors (ECD) are obsolete. You must use Mass Spectrometry.[\[1\]](#)[\[3\]](#)

### Option A: HRGC/HRMS (The Gold Standard - EPA 1668C)

- Instrument: Magnetic Sector (Resolution > 10,000).[\[3\]](#)
- Method: Isotope Dilution (ID).[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Mechanism: You spike the sample before extraction with

-PCB 87. The instrument calculates the native concentration relative to this isotope, automatically correcting for extraction loss.

## Option B: GC-MS/MS (Triple Quadrupole)[6][7]

- Mode: Multiple Reaction Monitoring (MRM).
- Advantage: Cheaper than HRMS, often with comparable sensitivity.
- Configuration:
  - Precursor Ion: m/z 326 (Molecular Ion  
)
  - Product Ion: m/z 256 (  
)
  - Collision Energy: 25-30 eV (Optimize on your specific instrument).

### Data Table: Ion Selection for PCB 87 (Penta-CB)

Parameter	Native PCB 87 (m/z)	Labeled
		-PCB 87 (m/z)
Quantitation Ion	325.8804	337.9207
Confirmation Ion	327.8775	339.9177
Ratio (Theoretical)	1.55	1.55

Note: Exact masses listed are for HRMS. For Low Res/Triple Quad, use nominal masses (326/328).

## Validation & Quality Control

Trust is binary in trace analysis. Either your system is validated, or your data is noise.

## The "Clean Blank" Mandate

You cannot claim an LOD lower than your background contamination.

- Laboratory Reagent Blank (LRB): Must be analyzed with every batch (1 per 20 samples).
- Limit: The concentration of PCB 87 in the blank must be  $< 1/3$  the regulatory compliance limit or  $< 10$  pg/L, whichever is higher.
- Fixing Dirty Blanks:
  - Bake out the GC column (300°C for 2 hours).
  - Replace the inlet liner (use ultra-inert liners with wool).
  - Check your solvents.[6][7] Hexane can accumulate PCBs from laboratory air. Use high-purity, sealed solvents.

## LOD Calculation (EPA Approach)

Do not use "Signal-to-Noise = 3". Use the MDL (Method Detection Limit) procedure (40 CFR Part 136, App B):

- Spike 7 replicates of a clean matrix at a concentration 2-5x your estimated detection limit.
- Process them through the entire method (extraction + cleanup + GC).
- Calculate the Standard Deviation ( ) of these 7 replicates.
- .

## References

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